

# Personal protective equipment for handling Yuexiandajisu E

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## Compound of Interest

Compound Name: Yuexiandajisu E

Cat. No.: B1493594

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## Essential Safety and Handling Guide for Yuexiandajisu E

FOR RESEARCH USE ONLY. NOT FOR HUMAN OR VETERINARY USE.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Yuexiandajisu E**. The information is based on available data and general safety protocols for related chemical compounds. Given that **Yuexiandajisu E** is not fully tested, a precautionary approach is paramount.

## Chemical and Physical Properties

**Yuexiandajisu E** is a lathyrane-type diterpenoid isolated from *Euphorbia fischeriana*. While comprehensive physical and chemical data are limited, the following information has been compiled from available sources.

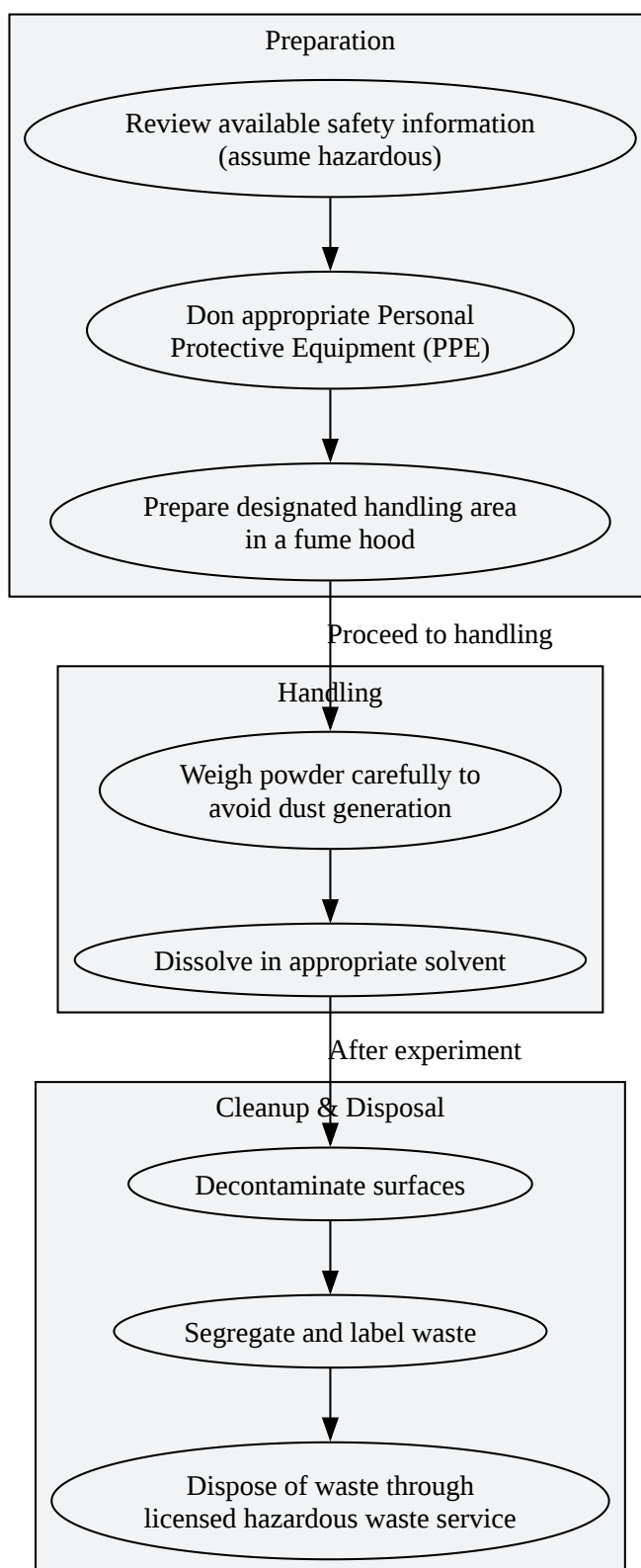
Property	Value	Source
CAS Number	866556-16-3	[1][2][3][4][5]
Molecular Formula	C20H30O5	[1][4][5]
Molecular Weight	350.4 g/mol	[1][4][5]
Physical Description	Powder	[1]
Purity	>98%	[1][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. For higher solubility, warming to 37°C and ultrasonication are recommended.	[1][6]
Melting Point	Not available	
Boiling Point	Not available	
LD50/LC50	Not available. Handle as a potentially toxic compound.	

## Hazard Identification and Precautionary Measures

The toxicological properties of **Yuexiandajisu E** have not been fully investigated. However, as a diterpenoid isolated from *Euphorbia fischeriana*, and belonging to the lathyrane class of compounds known for a range of biological activities including cytotoxicity, it should be handled with caution.[7][8][9][10][11][12][13][14]

### Potential Hazards:

- Skin and Eye Irritation: Compounds from *Euphorbia* species are known to be irritants.
- Toxicity: Lathyrane diterpenoids have demonstrated cytotoxic effects in research.[9][10][11]  
The specific acute and chronic toxicity of **Yuexiandajisu E** is unknown.
- Respiratory Tract Irritation: As a fine powder, inhalation may cause respiratory irritation.



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- To cite this document: BenchChem. [Personal protective equipment for handling Yuexiandajisu E]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1493594#personal-protective-equipment-for-handling-yuexiandajisu-e]

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